

A Technical Guide to the Physical Characteristics of Indolelactic Acid-d5

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Compound of Interest

Compound Name: *Indolelactic acid-d5*

Cat. No.: B12420465

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Indolelactic acid-d5 is the deuterated form of indolelactic acid, a metabolite of the essential amino acid tryptophan.^[1] It is commonly used as an internal standard in quantitative analyses, such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, due to its isotopic labeling.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **indolelactic acid-d5**, along with relevant experimental protocols for its characterization.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **indolelactic acid-d5** are summarized in the table below. This information is crucial for its proper handling, storage, and use in experimental settings.

| Property | Value | Reference |
|---------------------|---|---|
| CAS Number | 2470130-19-7 | [2] [3] [4] |
| Molecular Formula | C ₁₁ H ₆ D ₅ NO ₃ | [2] [3] |
| Molecular Weight | 210.24 g/mol | [2] [3] [4] |
| Exact Mass | 210.105276943 Da | [4] |
| Appearance | White to off-white or beige solid/powder | [1] [3] |
| Purity | ≥95% (typically determined by HPLC) | [2] [3] |
| Solubility | Slightly soluble in Chloroform and Methanol | [3] |
| Storage Temperature | Long-term storage at -20°C is recommended | [2] [3] |
| IUPAC Name | 2-hydroxy-3-(2,4,5,6,7-pentadeuterio-1H-indol-3-yl)propanoic acid | [4] |
| InChI | InChI=1S/C11H11NO3/c13-10(11(14)15)5-7-6-12-9-4-2-1-3-8(7)9/h1-4,6,10,12-13H,5H2, (H,14,15)/i1D,2D,3D,4D,6D | [2] [4] |
| SMILES | O=C(C(CC1=C([2H])NC2=C1C([2H])=C([2H])=C2[2H])O)O | [1] |

Experimental Protocols

The characterization of **indolelactic acid-d5** typically involves spectroscopic techniques to confirm its identity and purity.

Identity Confirmation by NMR and Mass Spectrometry

The primary methods for confirming the identity of **indolelactic acid-d5** are Proton Nuclear Magnetic Resonance (¹H NMR) and Mass Spectrometry (MS).[3]

¹H NMR Spectroscopy Protocol:

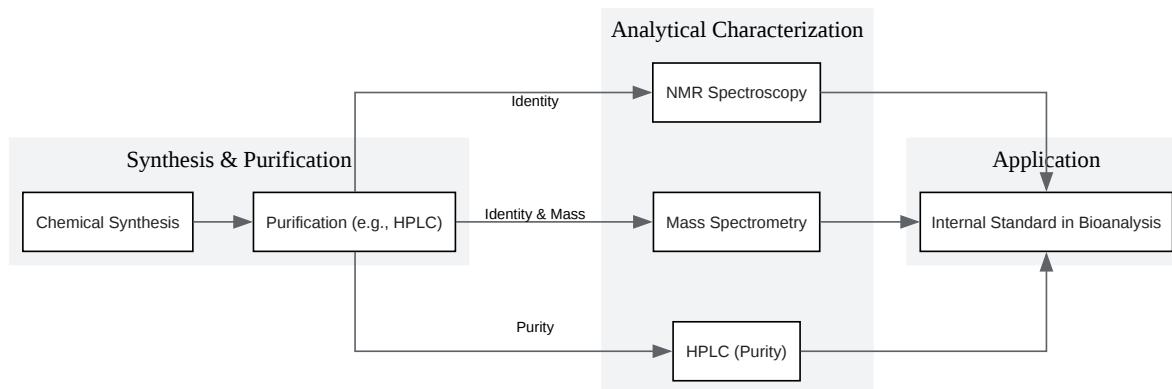
- Sample Preparation: Dissolve a small amount of **indolelactic acid-d5** in a suitable deuterated solvent, such as DMSO-d6.
- Data Acquisition: Acquire the ¹H NMR spectrum using a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Spectral Analysis: Analyze the resulting spectrum. The spectrum is expected to show characteristic peaks for the non-deuterated protons in the molecule. Comparison with the spectrum of the non-deuterated standard (indolelactic acid) will show the absence of signals from the deuterated positions.

Mass Spectrometry Protocol:

- Sample Introduction: Introduce the sample into the mass spectrometer, typically via direct infusion or after separation by liquid chromatography (LC-MS).
- Ionization: Ionize the sample using an appropriate technique, such as electrospray ionization (ESI).
- Mass Analysis: Analyze the mass-to-charge ratio of the resulting ions. The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **indolelactic acid-d5** (approximately 210.24).

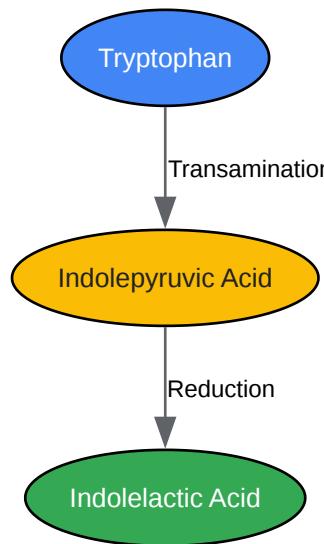
Visualizing Experimental Workflows and Metabolic Pathways

The following diagrams illustrate a typical experimental workflow for the characterization of **indolelactic acid-d5** and its metabolic origin.



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Caption: Experimental workflow for **indolelactic acid-d5**.



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Caption: Simplified metabolic pathway to indolelactic acid.

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